

# Rediocide C: A Technical Guide to its Physical and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Rediocide C** is a naturally occurring daphnane-type diterpenoid orthoester isolated from the plant Trigonostemon reidioides.[1] This complex molecule has garnered significant interest within the scientific community due to its potent biological activities, including insecticidal, antimycobacterial, and anti-HIV properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Rediocide C**, intended to support research and development efforts.

## **Chemical Identity and Structure**

**Rediocide C** is classified as a daphnane-type diterpenoid, characterized by a complex fused ring system. Its chemical structure was elucidated through spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and mass spectrometry.

Table 1: Chemical Identification of Rediocide C



Identifier	Value	Source
Molecular Formula	C46H54O13	[2]
Molecular Weight	814.9 g/mol	[2]
CAS Number	677277-98-4	[2]
Chemical Class	Daphnane-type Diterpenoid Orthoester	[1]

## **Physical Properties**

Quantitative data on the physical properties of **Rediocide C** are limited in publicly available literature. However, some key characteristics have been reported.

Table 2: Physical Properties of Rediocide C



Property	Value	<b>Experimental Protocol</b>
		A standard method for
		determining the melting point
		of a crystalline solid involves
		using a melting point
		apparatus. A small, powdered
		sample is packed into a
		capillary tube and heated at a
Melting Point	Not reported	controlled rate. The
		temperature range from the
		onset of melting to complete
		liquefaction is recorded. For an
		accurate determination, a slow
		heating rate (e.g., 1-2 °C/min)
		is crucial in the vicinity of the
		expected melting point.
		Due to its high molecular
		weight and complex structure,
		Rediocide C is expected to
		have a very high boiling point
		and would likely decompose
		before boiling under
Boiling Point	Not reported	atmospheric pressure.
		Experimental determination
		would require specialized
		techniques such as vacuum
		distillation, which is not
		commonly performed for such
		non-volatile compounds.



Density	1.45 ± 0.1 g/cm³ (calculated)	This value is a calculated density and has not been experimentally verified in the available literature.  Experimental determination for a solid would typically involve methods like gas pycnometry.
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	Solubility is typically determined by adding a known amount of the solute (Rediocide C) to a known volume of the solvent at a specific temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is measured, often using spectroscopic methods like UV-Vis or HPLC.
Appearance	Not explicitly reported, but likely a crystalline or amorphous solid.	Visual inspection of the purified compound.

## **Chemical Properties and Reactivity**

As a daphnane-type diterpenoid orthoester, **Rediocide C** possesses a complex and reactive chemical structure.

Table 3: Chemical Properties and Stability of Rediocide C



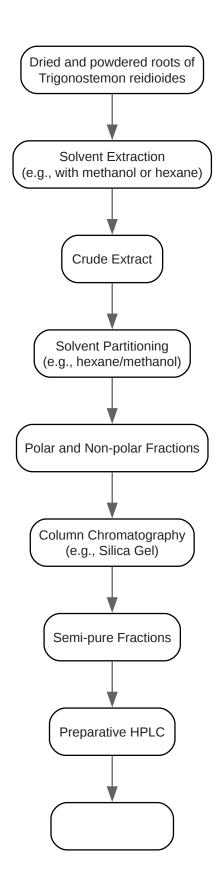
Property	Description	Experimental Protocol for Assessment
Stability	Can be stored at 2-8°C for up to 24 months. In solution (e.g., in DMSO), it is recommended to store in aliquots at -20°C for up to two weeks to maintain stability.	Stability studies typically involve storing the compound under controlled conditions (temperature, humidity, light) for extended periods. The purity and degradation of the compound are monitored at regular intervals using analytical techniques like High-Performance Liquid Chromatography (HPLC) to quantify the parent compound and identify any degradation products.
Reactivity	The orthoester functional group is susceptible to hydrolysis under acidic conditions. The ester linkages are also prone to hydrolysis under both acidic and basic conditions. The molecule contains multiple stereocenters, and epimerization at certain positions could occur under specific conditions.	Reactivity can be assessed by subjecting Rediocide C to various conditions (e.g., different pH values, temperatures, oxidizing/reducing agents) and monitoring the reaction progress using techniques like NMR, LC-MS, or GC-MS to identify reaction products and determine reaction kinetics.

# Experimental Protocols Isolation of Rediocide C from Trigonostemon reidioides

While a detailed, step-by-step protocol for the isolation of **Rediocide C** is not available in a single source, the general procedure involves solvent extraction of the plant material followed by chromatographic separation.



#### Workflow for Isolation:



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Caption: General workflow for the isolation of **Rediocide C**.

### Methodology:

- Extraction: The dried and powdered roots of Trigonostemon reidioides are subjected to extraction with an organic solvent like methanol or hexane.
- Fractionation: The resulting crude extract is then partitioned between immiscible solvents (e.g., hexane and methanol) to separate compounds based on their polarity.
- Chromatography: The fractions are further purified using various chromatographic techniques, such as column chromatography on silica gel.
- Final Purification: Final purification to obtain pure **Rediocide C** is typically achieved using preparative High-Performance Liquid Chromatography (HPLC).

# **Biological Activity and Potential Mechanisms of Action**

**Rediocide C** has demonstrated significant biological activities, which are areas of active research.

### **Insecticidal Activity**

**Rediocide C** exhibits potent insecticidal properties. While the precise molecular mechanism for **Rediocide C** has not been fully elucidated, daphnane diterpenoids are known to be neurotoxins in insects.

Hypothesized Mechanism of Insecticidal Action:



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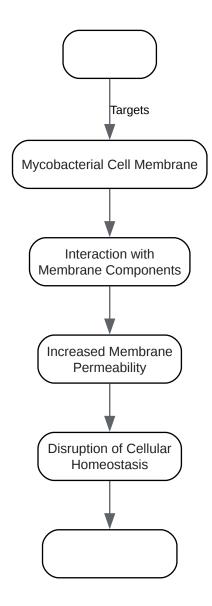
Caption: Hypothesized insecticidal mechanism of **Rediocide C**.



### **Anti-mycobacterial Activity**

**Rediocide C** has shown activity against Mycobacterium tuberculosis. The mechanism of action for terpenoids against mycobacteria is often attributed to the disruption of the bacterial cell membrane.

Postulated Anti-mycobacterial Mechanism:



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Caption: Postulated anti-mycobacterial mechanism of **Rediocide C**.

### Conclusion



**Rediocide C** is a structurally complex natural product with significant therapeutic and agrochemical potential. While its basic chemical and physical properties have been outlined, further research is required to fully characterize this molecule. Specifically, detailed experimental determination of its physical constants and a deeper understanding of its molecular mechanisms of action will be crucial for its future development and application. This guide serves as a foundational resource for scientists and researchers dedicated to advancing the study of **Rediocide C**.

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### References

- 1. A Review on Daphnane-Type Diterpenoids and Their Bioactive Studies [mdpi.com]
- 2. DSpace [open.bu.edu]
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